

In-Depth Technical Guide: 1-Methyl-3-octylimidazolium chloride Safety Data

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Compound of Interest

Compound Name: 1-Methyl-3-octylimidazolium chloride

Cat. No.: B1224878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Methyl-3-octylimidazolium chloride** (CAS: 64697-40-1), a widely used ionic liquid. The information is compiled from various safety data sheets (SDS) and scientific publications to ensure a thorough understanding of its potential hazards, handling procedures, and emergency protocols.

Core Safety Information

1-Methyl-3-octylimidazolium chloride is classified as a hazardous chemical and requires careful handling to mitigate potential health and environmental risks. The primary hazards associated with this substance are skin irritation, serious eye irritation, and respiratory tract irritation.[1][2][3]

Globally Harmonized System (GHS) Classification

The GHS classification for **1-Methyl-3-octylimidazolium chloride** is consistent across various suppliers and databases. The signal word is "Warning".[1][3]

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Hazard and Precautionary Statements

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the tables below, outlining measures for prevention, response, storage, and disposal.

Quantitative Data Summary

The following tables summarize the available quantitative data for **1-Methyl-3-octylimidazolium chloride**. It is important to note that for some parameters, specific experimental data is not available in the consulted SDS.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₃ ClN ₂	[4]
Molecular Weight	230.78 g/mol	[4]
Appearance	Clear pale yellow to yellow viscous liquid	
Melting Point	-17 °C	[5]
Boiling Point	No data available	[4]
Density	1.01 g/mL at 20 °C	
Refractive Index	n _{20/D} 1.505-1.515	
Viscosity	3690 cP at 35 °C	[5]
Conductivity	0.09 mS/cm at 30 °C	[5]

Toxicological Data

Acute toxicity data for **1-Methyl-3-octylimidazolium chloride** is limited. Much of the available information is for the bromide salt, which may have different toxicological properties.

Test	Species	Route	Result	Source
LD50 (for the bromide salt)	Mouse	Intraperitoneal	35.7 mg/kg body weight	[6]
Cytotoxicity (EC50)	HepG2 cells	In vitro	723.6 µmol/L	

Note: The toxicological properties of **1-Methyl-3-octylimidazolium chloride** have not been fully investigated.[7]

Ecotoxicological Data

Studies have shown that **1-Methyl-3-octylimidazolium chloride** can have adverse effects on aquatic life.

Test	Species	Duration	Result	Source
Acute Toxicity	Zebrafish (Danio rerio) embryos	96 hours	Decreased survival rate, heart rate, and body length at concentrations of 5.08, 10.16, and 20.32 mg/L	[2]

Experimental Protocols

Detailed experimental protocols for the safety testing of **1-Methyl-3-octylimidazolium chloride** are not provided in the standard SDS. However, safety assessments for ionic liquids generally follow established guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

General Methodologies for Toxicity Testing:

- Acute Oral Toxicity: Typically follows OECD Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method). A single dose of the substance is administered to fasted animals (e.g., rats), and mortality and clinical signs are observed over a set period.
- Skin Irritation/Corrosion: Follows OECD Guideline 404 (Acute Dermal Irritation/Corrosion). A small amount of the substance is applied to the shaved skin of an animal (e.g., rabbit) under a gauze patch, and the skin is observed for erythema and edema.
- Eye Irritation/Corrosion: Follows OECD Guideline 405 (Acute Eye Irritation/Corrosion). A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (e.g., rabbit), and the eye is examined for corneal opacity, iritis, and conjunctivitis.
- Aquatic Toxicity: For fish, OECD Guideline 203 (Fish, Acute Toxicity Test) is commonly used. Fish (e.g., zebrafish) are exposed to different concentrations of the substance in water for a defined period (e.g., 96 hours), and mortality and sublethal effects are recorded.

Handling and Emergency Procedures

Proper handling and storage are crucial to minimize exposure and risk. In the event of an emergency, the following procedures should be followed.

Spill Response Workflow

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First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur. [7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately. [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Use only in a well-ventilated area. Wash hands thoroughly after handling.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. This material is hygroscopic and should be protected from moisture.[\[1\]](#)

This guide is intended to provide key safety information for **1-Methyl-3-octylimidazolium chloride**. Always refer to the most current and complete Safety Data Sheet from your supplier before handling this chemical.

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